

Personal protective equipment for handling 2-Fluoro-4-methylpyridine

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Compound of Interest

Compound Name: 2-Fluoro-4-methylpyridine

Cat. No.: B058000

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Essential Safety and Handling Guide for 2-Fluoro-4-methylpyridine

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **2-Fluoro-4-methylpyridine** (CAS No. 461-87-0). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and minimize exposure risks.

Hazard Identification and Classification

2-Fluoro-4-methylpyridine is classified as a hazardous substance. It is crucial to understand its primary hazards to ensure safe handling. The substance is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Signal Word: Warning^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Fluoro-4-methylpyridine** is provided in the table below.

Property	Value
CAS Number	461-87-0
Molecular Formula	C ₆ H ₆ FN
Molecular Weight	111.12 g/mol
Boiling Point	160-161 °C (lit.) [2]
Density	1.078 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.472 (lit.)

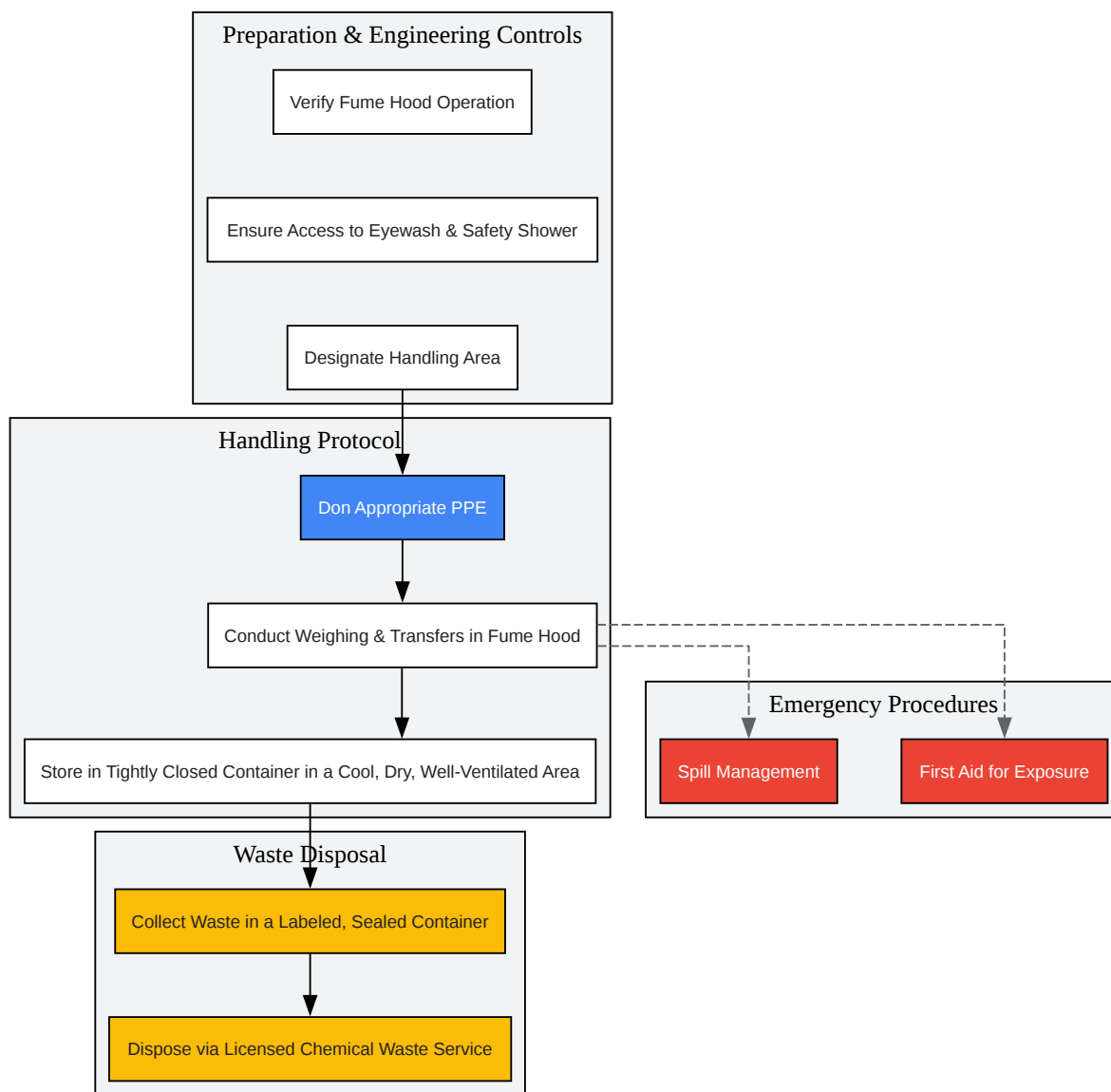
Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[3][4]	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber).[3][5][6]	Prevents skin contact, which can cause irritation. Gloves must be inspected prior to use and disposed of properly after handling.[3][7]
Body Protection	Laboratory coat, long pants, and closed-toe shoes.[8] For extensive handling, consider impervious clothing or a "bunny suit".[7][9]	Minimizes the risk of accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1][5] For large spills or inadequate ventilation, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) is necessary.[4]	Prevents inhalation of vapors, which can cause respiratory tract irritation.

Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the procedural steps for the safe handling of **2-Fluoro-4-methylpyridine** from receipt to disposal.



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Caption: Workflow for Safe Handling of **2-Fluoro-4-methylpyridine**.

Experimental Protocols

Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available.[\[5\]](#)
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[\[4\]](#)
- Designate a specific area for handling the compound to contain potential spills.[\[8\]](#)

Handling the Compound:

- Donning PPE: Before handling, put on all required PPE as specified in the table above.[\[1\]](#)[\[5\]](#)
- Handling: Conduct all weighing and transfers of the compound within a chemical fume hood to control vapors.[\[5\]](#) Avoid contact with skin and eyes and inhalation of vapor or mist.[\[1\]](#)[\[7\]](#) Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[1\]](#)[\[3\]](#)
- Storage: Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#) Keep the container tightly closed and store it locked up.[\[1\]](#)[\[10\]](#)

Emergency and Disposal Plans

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1] [3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help. [1] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician. [1] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person. [3]

Spill Management

- Evacuate personnel to a safe area and ensure adequate ventilation.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wear appropriate PPE, including respiratory protection if necessary.[\[1\]](#)
- Contain the spillage and collect it with an inert absorbent material (e.g., sand, vermiculite).[\[11\]](#)
- Place the collected material in a suitable, closed container for disposal.[\[1\]](#)[\[11\]](#) Do not let the product enter drains.[\[3\]](#)[\[10\]](#)

Disposal Plan

- **Waste Collection:** All waste, including the pure compound, contaminated materials, and empty containers, must be collected in a dedicated, compatible, and sealable waste container.[11]
- **Labeling:** Clearly label the waste container as "Hazardous Waste" with the full chemical name.[11]
- **Final Disposal:** Arrange for the collection and disposal of the hazardous waste through a licensed professional waste disposal service.[7][11] Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[1][10]

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